

# The Natural Occurrence of L-Psicose in Plants: A Technical Guide

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## Compound of Interest

Compound Name: *L*-Psicose

Cat. No.: B7949172

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## Introduction

**L-psicose**, a rare monosaccharide, is the L-enantiomer of D-psicose (also known as D-allulose). While D-psicose has garnered significant attention for its presence in various natural sources and its potential as a low-calorie sweetener, the natural occurrence of **L-psicose** in the botanical world is not established. This technical guide provides a comprehensive overview of the current scientific understanding of psicose in plants, with a primary focus on the available data for its D-enantiomer due to the apparent absence of **L-psicose** in nature.

It is important to note that current scientific literature indicates that **L-psicose** is not known to occur naturally.<sup>[1]</sup> Its counterpart, D-psicose, however, is found in small quantities in a variety of plant-based foods and commercial carbohydrate mixtures.<sup>[2][3][4][5]</sup> This guide will therefore detail the natural occurrence of D-psicose, its biosynthetic origins, and the analytical methods for its detection, which would be applicable for the analysis of **L-psicose** should a natural source be discovered.

## Natural Occurrence of D-Psicose in Plants and Food Products

D-psicose is a C-3 epimer of D-fructose and is naturally present in trace amounts in various fruits, vegetables, and processed food products. Its presence in processed foods can also be a

result of non-enzymatic conversion from fructose during heat treatment.

## Quantitative Data on D-Psicose Content

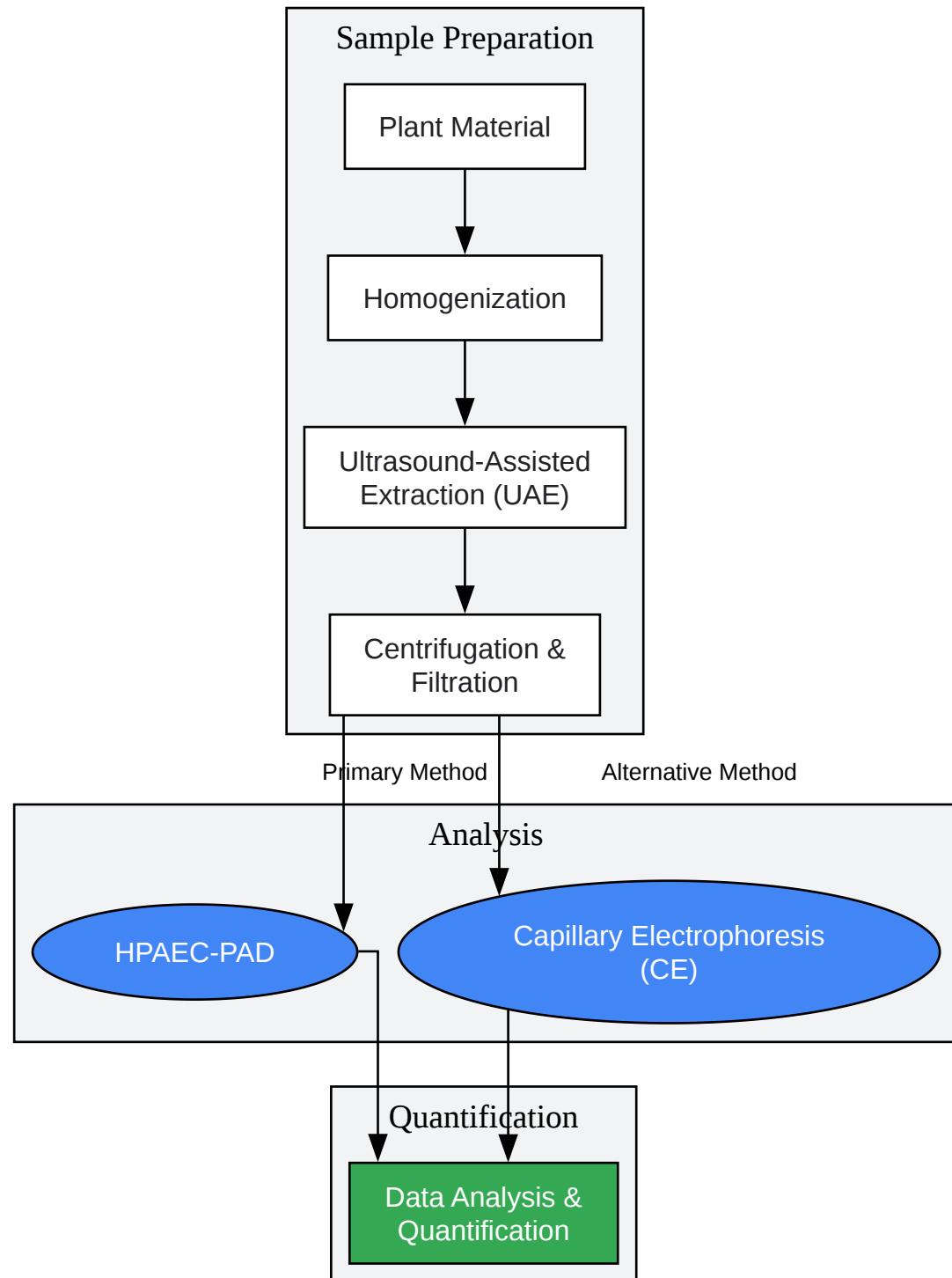
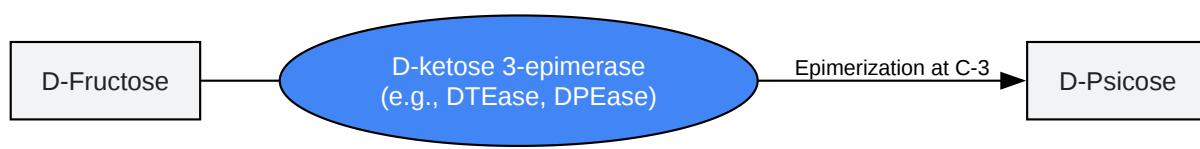
The following table summarizes the reported concentrations of D-psicose in various plant-derived products. It is important to note that these values can vary depending on the plant variety, maturity, and processing conditions.

Plant/Food Product	D-Psicose Concentration	Reference
Figs	Small quantities	
Grapes	Small quantities	
Wheat	Naturally occurs	
Maple Syrup	Naturally occurs	
Molasses	Isolated from commercial cane molasses	
Raisins	~520 mg/kg	
Worcester Sauce	130.6 mg/100g	
Coffee (beverage)	0.5 mg/100g	

## Biosynthesis and Epimerization

In nature, the formation of D-psicose from D-fructose is an enzymatic process facilitated by ketose 3-epimerases. This epimerization reaction involves the inversion of the hydroxyl group at the C-3 position of D-fructose. While this process is understood for D-psicose, a natural biosynthetic pathway for **L-psicose** in plants has not been identified.

The enzymatic conversion of D-fructose to D-psicose is a key industrial method for its production and is catalyzed by enzymes such as D-tagatose 3-epimerase (DTEase) and D-psicose 3-epimerase (DPEase), which have been identified in various microorganisms.

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## References

- 1. acs.org [acs.org]
- 2. scirp.org [scirp.org]
- 3. researchgate.net [researchgate.net]
- 4. A Review: Manufacturing, and Properties of the D-Fructose Epimer D-Allulose (D-Psicose) [scirp.org]
- 5. d-Psicose Inhibits Intestinal  $\alpha$ -Glucosidase and Suppresses the Glycemic Response after Ingestion of Carbohydrates in Rats - PMC [pmc.ncbi.nlm.nih.gov]
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